

2-Ethylhexanoyl chloride molecular weight and formula

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Compound of Interest

Compound Name: *2-Ethylhexanoyl chloride*

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An In-depth Technical Guide to **2-Ethylhexanoyl Chloride**

This technical guide provides a comprehensive overview of **2-Ethylhexanoyl chloride**, a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers.[\[1\]](#)[\[2\]](#) [\[3\]](#) It is tailored for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and applications.

Core Chemical Data

2-Ethylhexanoyl chloride is a colorless to light-colored transparent liquid with a strong, irritating odor.[\[1\]](#) It is classified as a corrosive substance and reacts with water.[\[4\]](#)[\[5\]](#)[\[6\]](#) Key quantitative data for this compound are summarized below.

Identifier	Value	References
Molecular Formula	C8H15ClO	[1] [4] [7] [8]
Linear Formula	CH ₃ (CH ₂) ₃ CH(C ₂ H ₅)COCl	[9]
Molecular Weight	162.66 g/mol	[8] [9]
CAS Number	760-67-8	[1] [4] [7] [9]
Density	0.939 g/mL at 25 °C	[1] [9]
Boiling Point	67-68 °C at 11 mmHg	[1] [8] [9]
Melting Point	< -75 °C	[1] [8]
Flash Point	69 °C (closed cup)	[9]
Refractive Index	n _{20/D} 1.433	[9]

Synthesis of 2-Ethylhexanoyl Chloride

The industrial synthesis of **2-Ethylhexanoyl chloride** is a critical process for ensuring a high-purity intermediate for subsequent chemical manufacturing. A common and efficient laboratory-scale synthesis involves the reaction of 2-ethylhexanoic acid with a chlorinating agent.

Experimental Protocol: Synthesis via Phosgenation

A documented method for the synthesis of **2-Ethylhexanoyl chloride** involves the use of phosgene as the chlorinating agent, catalyzed by N-methyl-2,6-dimethyl-4-pyridone.

Materials:

- 2-Ethylhexanoic acid
- Phosgene (COCl₂)
- N-methyl-2,6-dimethyl-4-pyridone (catalyst)
- An appropriate inert solvent (e.g., dichloromethane)

Procedure:

- A solution of 2-ethylhexanoic acid in an inert solvent is prepared in a reaction vessel equipped with a stirrer, a gas inlet tube, and a condenser connected to a scrubbing system for excess phosgene.
- A catalytic amount of N-methyl-2,6-dimethyl-4-pyridone (e.g., 10 mmols) is added to the solution.
- Phosgene gas (e.g., 117 g) is introduced into the reaction mixture over a period of approximately 2.5 hours while maintaining a controlled temperature.
- The reaction progress is monitored by appropriate analytical techniques (e.g., IR spectroscopy to observe the disappearance of the carboxylic acid O-H stretch and the appearance of the acyl chloride C=O stretch).
- Upon completion of the reaction, any excess phosgene and solvent are removed under reduced pressure.
- The crude **2-Ethylhexanoyl chloride** is then purified by distillation to yield the final product. [\[10\]](#)

This method has been reported to achieve a yield of 89% of **2-Ethylhexanoyl chloride** after distillation.[\[10\]](#)

Applications in Synthesis

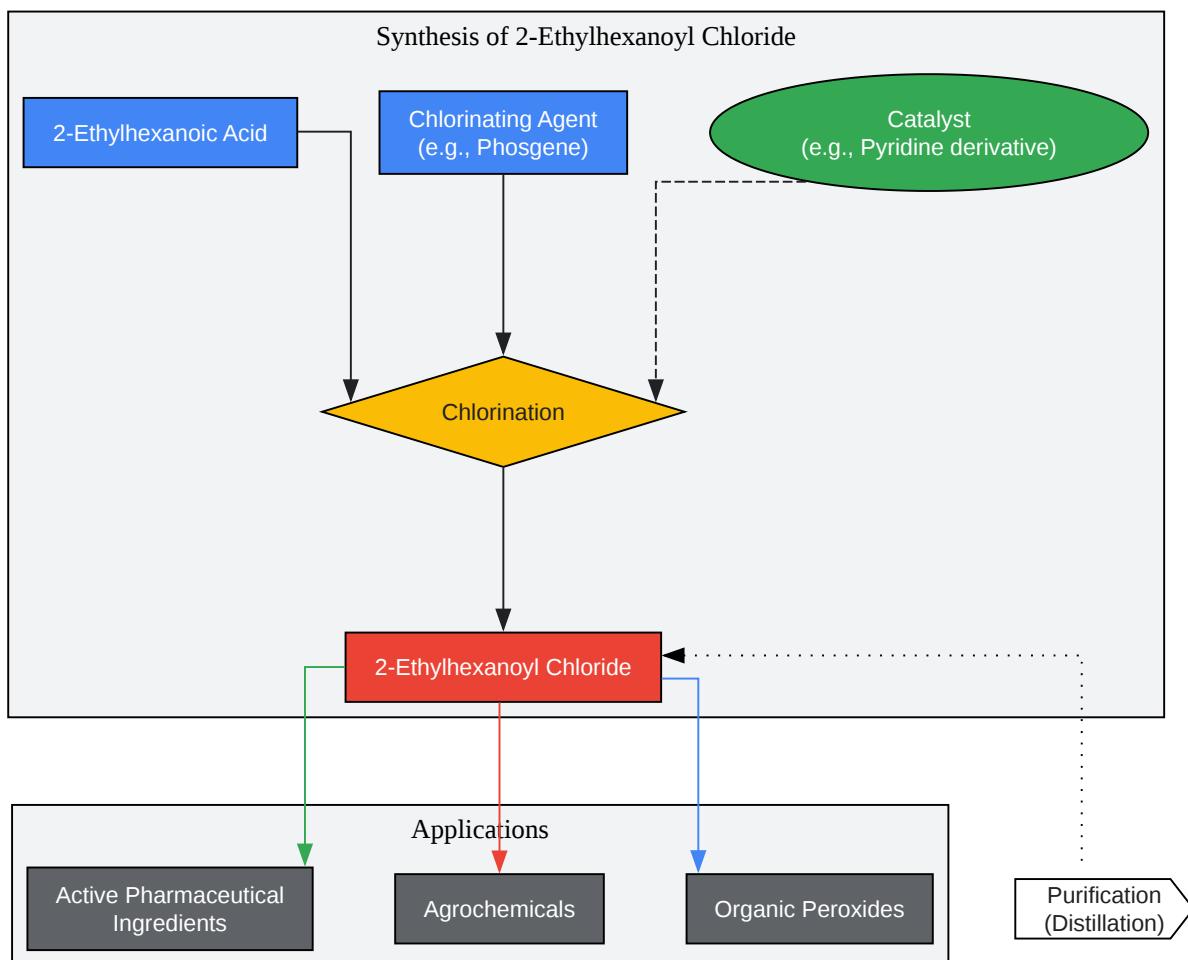
2-Ethylhexanoyl chloride is a versatile reagent in organic synthesis, primarily used for the introduction of the 2-ethylhexanoyl group into molecules. Its major applications include:

- Pharmaceuticals: It serves as a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Agrochemicals: The compound is fundamental in the manufacturing of herbicides, pesticides, and fungicides.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Organic Peroxides: It is a primary precursor in the production of organic peroxides, which are used as initiators in polymerization processes.[\[1\]](#)[\[6\]](#)[\[8\]](#)

- Specialty Chemicals: It is also used in the synthesis of dyes, coatings, and other specialty polymers.[2]

Synthetic Pathway Overview

The following diagram illustrates a generalized workflow for the synthesis of **2-Ethylhexanoyl chloride** and its subsequent use in the production of other chemical entities.



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Caption: Workflow for the synthesis and application of **2-Ethylhexanoyl chloride**.

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